

A Comparative Guide to Output Beam Profile Characterization from LBO SHG

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Lithium triborate*

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For researchers, scientists, and drug development professionals seeking to harness the power of second-harmonic generation (SHG) for their applications, the choice of nonlinear crystal is paramount. The output beam profile directly impacts the efficiency and reliability of subsequent processes. This guide provides an objective comparison of the output beam profile from **Lithium Triborate** (LBO) crystals used for SHG, with a focus on key performance metrics and supporting experimental data.

Lithium Triborate (LBO) has emerged as a leading material for second-harmonic generation, particularly in high-power applications, owing to its high damage threshold and excellent optical homogeneity.^{[1][2]} A critical aspect of its performance lies in the quality of the output beam, which is characterized by parameters such as the M^2 factor, beam ellipticity, and pointing stability. This guide delves into these characteristics, offering a comparison with other common nonlinear crystals like Beta-Barium Borate (BBO), and provides detailed experimental protocols for their characterization.

Comparison of Beam Profile Characteristics

The quality of the second-harmonic beam generated from an LBO crystal is crucial for applications requiring high precision. A beam with a low M^2 value, minimal ellipticity, and high

pointing stability is often desired.

Key Performance Indicators:

Parameter	LBO	BBO	KDP	Key Advantages of LBO
M ² Factor (Beam Quality)	Typically 1.1 - 1.8[3][4][5]	Generally higher than LBO, especially at high powers.	Can be comparable to LBO but with lower damage threshold.	Superior beam quality, especially under Non-Critical Phase Matching (NCPM), which minimizes walk-off.[6]
Beam Ellipticity	Low, particularly with NCPM. Can be influenced by focusing conditions.[7]	Can be more pronounced due to a larger walk-off angle.[8]	Susceptible to ellipticity due to walk-off.	The absence of walk-off in NCPM leads to a more circular beam profile.[6]
Pointing Stability	High, with reported RMS energy stabilities of ~1.3%. [9]	Can be lower due to greater sensitivity to thermal effects.	Generally lower than LBO.	High thermal conductivity and a low thermo-optic coefficient contribute to better pointing stability.[8]
Damage Threshold	Very High (~10 GW/cm ² for 10 ns pulses at 1064 nm)[10]	High, but lower than LBO.	Significantly lower than LBO and BBO.	Enables use in high-power laser systems without crystal degradation.[1]

Data from Experimental Studies:

- An extra-cavity SHG system utilizing a Type I LBO crystal produced a 67.4 W green laser at 532 nm with a beam quality factor of $M^2 = 1.31$.[\[3\]](#)
- An intracavity-frequency-doubled Nd:YAG laser with an LBO crystal generated a 40 W pulsed green laser with a near diffraction-limited beam ($M^2 = 1.45$).[\[5\]](#)
- A pulse-burst picosecond laser system employing LBO for frequency doubling reported a beam quality factor of $M^2 = 1.74$.[\[4\]](#)
- Long-term stability measurements of an LBO SHG system revealed RMS energy stabilities of 1.3%.[\[9\]](#)

Experimental Protocols

Accurate characterization of the SHG output beam profile is essential for validating crystal performance and optimizing experimental setups. The following are detailed methodologies for key experiments.

M^2 Measurement (Beam Quality Factor)

The M^2 factor quantifies how closely a laser beam resembles a perfect Gaussian beam. The standard procedure for its measurement is outlined in ISO 11146.[\[11\]](#)[\[12\]](#)

Experimental Protocol:

- **Beam Preparation:** Ensure the fundamental laser beam is well-collimated before it enters the SHG crystal.
- **SHG Generation:** Position the LBO crystal at the appropriate phase-matching angle for efficient second-harmonic generation.
- **Beam Focusing:** Use a high-quality, aberration-free lens with a known focal length to focus the generated second-harmonic beam.
- **Beam Profile Measurement:** Employ a beam profiling camera (CCD or CMOS) to capture the beam's intensity distribution at various positions along its path of propagation.
- **Data Acquisition:**

- Measure the $D4\sigma$ (second moment) beam width at a minimum of 10 different positions.[\[13\]](#)
- Take at least five measurements in the near-field (close to the beam waist) and five in the far-field (at least one Rayleigh length away from the waist).[\[11\]](#)
- Data Analysis:
 - Fit the measured beam widths as a function of position to a hyperbolic function.[\[13\]](#)[\[14\]](#)
 - From the fit, determine the beam waist diameter ($2W_0$) and the divergence angle (Θ).
 - Calculate the M^2 factor using the formula: $M^2 = (\pi * W_0 * \Theta) / (4 * \lambda)$, where λ is the wavelength of the second-harmonic beam.

Beam Ellipticity Measurement

Beam ellipticity quantifies the degree of deviation from a perfectly circular beam profile.

Experimental Protocol:

- Beam Profiling: Use a 2D beam profiling camera to capture the intensity distribution of the SHG output beam.
- Major and Minor Axes Measurement: The beam profiling software can typically calculate the lengths of the major and minor axes of the beam spot.
- Ellipticity Calculation: The ellipticity is calculated as the ratio of the major axis to the minor axis. An ellipticity of 1 indicates a perfectly circular beam. The ellipticity can be influenced by the focusing conditions of the fundamental beam into the crystal.[\[7\]](#)

Pointing Stability Measurement

Pointing stability measures the angular drift of the laser beam over time and is crucial for applications requiring precise beam positioning.[\[15\]](#)

Experimental Protocol:

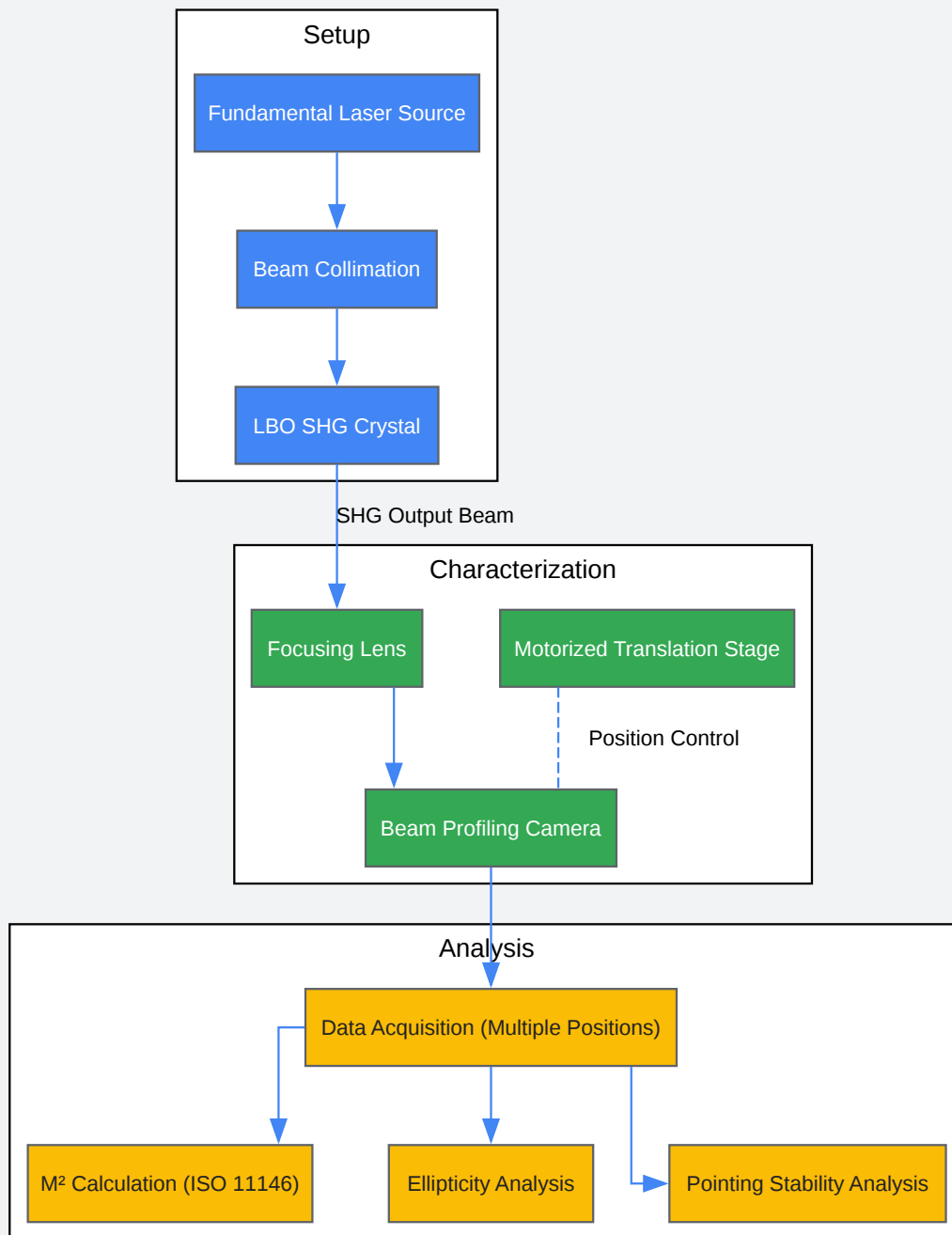
- Beam Profiling Setup: Position a beam profiling camera or a position-sensing detector at a fixed distance from the LBO SHG setup.

- Long-Term Monitoring: Record the centroid position of the beam spot over an extended period.
- Data Analysis:
 - Calculate the root-mean-square (RMS) deviation of the beam's centroid position in both the horizontal and vertical directions.
 - The angular pointing stability (in radians) is determined by dividing the positional RMS deviation by the distance between the laser and the detector.

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedure for characterizing the output beam profile from an LBO SHG system.

Experimental Workflow for LBO SHG Beam Profile Characterization



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Caption: Workflow for LBO SHG beam characterization.

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